# Technical Guide: Physical Characteristics of EINECS 285-118-2

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Einecs 285-118-2* |
| *CAS No.:* | *85029-95-4* |
| *Cat. No.:* | *B12675143* |

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Abstract: This technical guide addresses the physical characteristics of the chemical substance identified by EINECS number 285-118-2. Extensive searches of publicly available chemical databases and scientific literature have revealed that this substance is chemically defined as "adipic acid, compound with 2,2'-iminodiethanol (1:2)," with the corresponding CAS number 85029-95-4. However, specific experimental data on the physical properties of this particular compound are not available in the public domain. This guide, therefore, provides a detailed summary of the physical characteristics of its individual constituent components: adipic acid and 2,2'-iminodiethanol (also known as diethanolamine). Furthermore, it outlines general experimental protocols for the determination of key physical properties and presents a conceptual workflow for the physical characterization of a chemical substance. This information is intended to serve as a foundational resource for researchers, scientists, and drug development professionals.

## Introduction

**EINECS 285-118-2** is the European Inventory of Existing Commercial Chemical Substances registration number for the compound formed by the 1:2 reaction of adipic acid and 2,2'-iminodiethanol. A thorough understanding of the physical characteristics of a chemical entity is

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fundamental for its application in research and development, particularly in the pharmaceutical industry where properties such as solubility, melting point, and boiling point are critical for formulation, processing, and bioavailability.

Due to the absence of specific experimental data for **EINECS 285-118-2**, this guide will focus on the well-documented physical properties of its precursors. It is important to note that the properties of the final compound will be different from those of its individual components due to the chemical interactions and the formation of a new chemical entity.

# Physical Characteristics of Constituent Components

The following sections detail the physical properties of adipic acid and 2,2'-iminodiethanol.

## Adipic Acid

Adipic acid is a white crystalline solid. It is the organic compound with the formula $(CH_2)_4(COOH)_2$.

| Physical Property | Value |
|---|---|
| Molecular Formula | $C_6H_{10}O_4$ |
| Molar Mass | 146.14 g/mol |
| Appearance | White crystalline powder |
| Melting Point | 152.1 °C |
| Boiling Point | 337.5 °C |
| Solubility in Water | 1.4 g/100 mL at 15 °C |
| Density | 1.36 g/cm$^3$ |
| $pKa_1$ | 4.43 |
| $pKa_2$ | 5.41 |

## 2,2'-Iminodiethanol (Diethanolamine)

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Diethanolamine is an organic compound with the formula $HN(CH_2CH_2OH)_2$. It is a white solid at room temperature, but its tendency to absorb water and supercool means it is often encountered as a colorless, viscous liquid.

| Physical Property | Value |
|---|---|
| Molecular Formula | $C_4H_{11}NO_2$ |
| Molar Mass | 105.14 g/mol |
| Appearance | White solid or colorless viscous liquid |
| Melting Point | 28 °C |
| Boiling Point | 268.8 °C |
| Solubility in Water | Miscible |
| Density | 1.097 g/cm³ |
| pKa | 8.88 |

# General Experimental Protocols for Physical Characterization

In the absence of specific experimental data for **EINECS 285-118-2**, this section provides generalized methodologies for determining the key physical characteristics of a chemical compound.

## Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure substance, the melting point is a sharp, well-defined temperature.

Methodology: Capillary Tube Method

- Sample Preparation: A small amount of the finely powdered, dry sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.

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- Apparatus Setup: The capillary tube is attached to a thermometer or placed in the heating block of a melting point apparatus.
- Heating: The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) near the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded. This range is the melting point of the substance.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Methodology: Distillation Method

- Apparatus Setup: A small volume of the liquid is placed in a distillation flask with a few boiling chips. A thermometer is positioned in the neck of the flask such that the top of the bulb is level with the bottom of the side-arm leading to the condenser.
- Heating: The flask is gently heated.
- Observation: As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature will stabilize at the boiling point of the liquid. This stable temperature reading is recorded as the boiling point. The atmospheric pressure should also be recorded as the boiling point is pressure-dependent.

## Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology: Shake-Flask Method

- Sample Preparation: An excess amount of the solid solute is added to a known volume of the solvent in a flask.

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- Equilibration: The flask is sealed and agitated (e.g., in a shaker bath) at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The undissolved solute is separated from the solution by centrifugation or filtration.
- Analysis: The concentration of the solute in the resulting saturated solution is determined using a suitable analytical technique (e.g., spectroscopy, chromatography). This concentration represents the solubility of the substance in that solvent at that temperature.

## Conceptual Workflow for Physical Characterization

The following diagram illustrates a general workflow for the determination of the physical characteristics of a new chemical entity.

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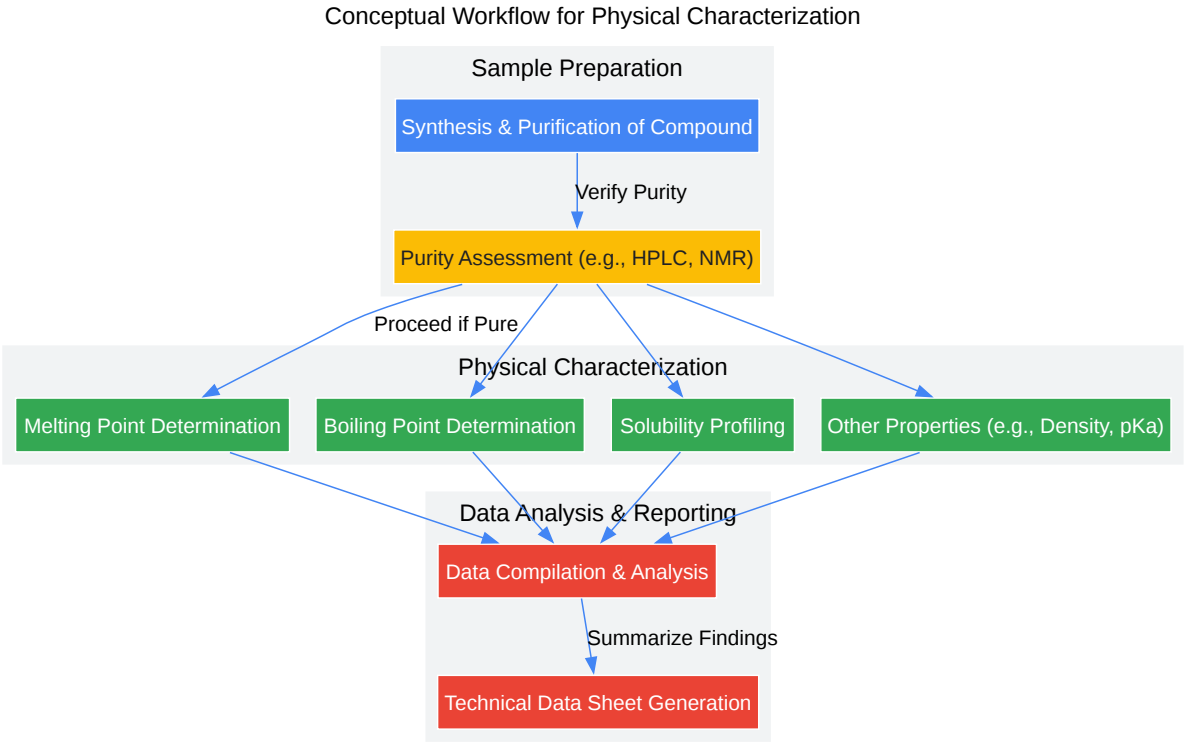


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Caption: Conceptual workflow for the physical characterization of a chemical compound.

# Conclusion

While specific physical characteristics for **EINECS 285-118-2** are not documented in publicly accessible literature, an understanding of its constituent components, adipic acid and 2,2'-

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iminodiethanol, provides a foundational basis for anticipating its general properties. The experimental protocols and workflow detailed in this guide offer a systematic approach for the empirical determination of these crucial parameters, which is an essential step in the research and development of any new chemical entity. It is recommended that these experimental determinations be carried out to fully characterize **EINECS 285-118-2** for any future applications.

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